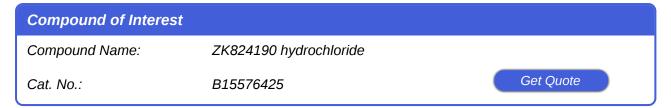


ZK824190 Hydrochloride: A Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and biological activity of **ZK824190 hydrochloride**, a selective and orally active inhibitor of the urokinase-type plasminogen activator (uPA). This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, particularly in therapeutic areas where uPA plays a significant pathological role, such as multiple sclerosis and oncology.

Chemical and Physical Properties

ZK824190 hydrochloride is a small molecule inhibitor with the CAS number 2629177-12-2.[1] Its chemical structure and key properties are summarized below. While extensive experimental data on some physical properties are not readily available in the public domain, the known information is presented to aid in experimental design and formulation.

Table 1: Chemical and Physical Properties of **ZK824190 Hydrochloride**



| Property | Value | Source |
|---------------------|--|--------|
| CAS Number | 2629177-12-2 | [1] |
| Molecular Formula | C22H21ClF2N2O4 | [1] |
| Molecular Weight | 450.86 g/mol | [2] |
| Appearance | Solid | [3] |
| Solubility | Soluble in DMSO. For in vivo studies, formulations in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline have been reported to achieve a concentration of ≥ 2.5 mg/mL. Another formulation uses 10% DMSO in 90% (20% SBE- β -CD in saline). For oilbased formulations, solubility of ≥ 2.5 mg/mL in 10% DMSO and 90% corn oil has been noted. | [4] |
| Melting Point | No data available | [3] |
| Boiling Point | No data available | [3] |
| рКа | No data available | |
| Storage Temperature | -20°C | [1] |

Biological Activity and Mechanism of Action

ZK824190 hydrochloride is a potent and selective inhibitor of urokinase-type plasminogen activator (uPA). It demonstrates selectivity for uPA over other related proteases such as tissue-type plasminogen activator (tPA) and plasmin.

Table 2: Inhibitory Activity of ZK824190 Hydrochloride



| Target | IC50 (nM) |
|---------|-----------|
| uPA | 237 |
| tPA | 1600 |
| Plasmin | 1850 |

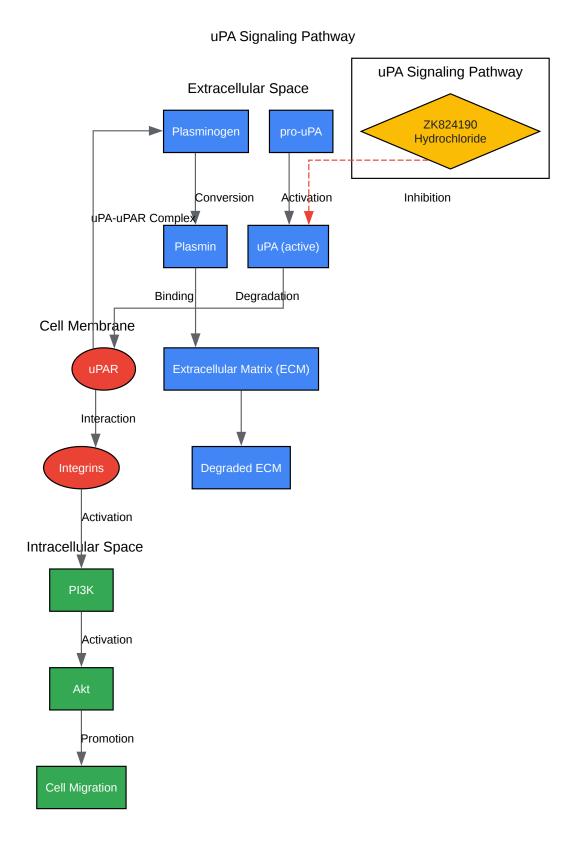
Source:[1]

The primary mechanism of action of **ZK824190 hydrochloride** is the inhibition of the catalytic activity of uPA. uPA is a serine protease that plays a crucial role in the conversion of the zymogen plasminogen into the active protease plasmin. Plasmin, in turn, is responsible for the degradation of various components of the extracellular matrix (ECM), a process that is essential for cell migration and tissue remodeling in both physiological and pathological conditions.

The uPA Signaling Pathway

The uPA system is a key regulator of extracellular proteolysis and is implicated in a variety of cellular processes, including cell migration, invasion, and signal transduction. The binding of uPA to its cell surface receptor, the urokinase plasminogen activator receptor (uPAR), localizes the proteolytic activity of uPA to the cell surface. This initiates a cascade of events that can influence cell behavior. Beyond its proteolytic function, the uPA/uPAR complex can also interact with other cell surface receptors, such as integrins, to activate intracellular signaling pathways, including the PI3K/Akt pathway, which is known to be involved in cell migration and survival.





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Caption: The uPA signaling pathway and the inhibitory action of **ZK824190 hydrochloride**.



Experimental Protocols

The following sections provide generalized experimental protocols that can be adapted for use with **ZK824190 hydrochloride**. It is recommended that researchers optimize these protocols for their specific experimental systems.

Preparation of Stock Solutions

For in vitro experiments, **ZK824190 hydrochloride** can be dissolved in dimethyl sulfoxide (DMSO) to prepare a concentrated stock solution. For in vivo studies, specific formulation protocols should be followed to ensure solubility and bioavailability.

Protocol for a 10 mM Stock Solution in DMSO:

- Weigh the required amount of ZK824190 hydrochloride (MW = 450.86 g/mol).
- Add the appropriate volume of high-purity DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate briefly to ensure complete dissolution.
- Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

In Vitro uPA Inhibition Assay (Chromogenic)

This protocol describes a common method for measuring the inhibition of uPA activity using a chromogenic substrate.

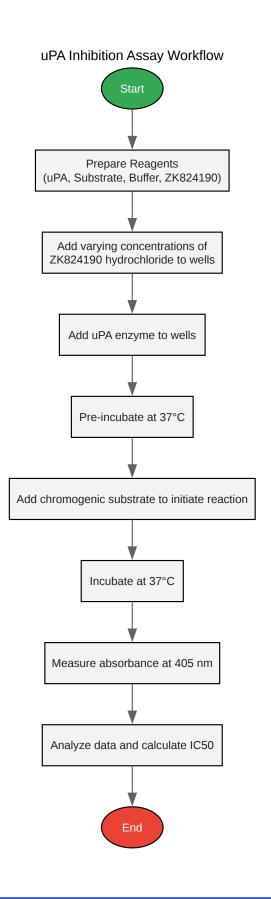
Materials:

- Human uPA enzyme
- Chromogenic uPA substrate (e.g., S-2444)
- Assay buffer (e.g., Tris-HCl buffer, pH 8.5, containing 0.1% BSA)
- ZK824190 hydrochloride stock solution
- 96-well microplate



· Microplate reader

Workflow:





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Caption: A generalized workflow for an in vitro uPA chromogenic inhibition assay.

Procedure:

- Prepare serial dilutions of ZK824190 hydrochloride in assay buffer.
- To the wells of a 96-well plate, add 20 μL of the diluted ZK824190 hydrochloride solutions.
 Include wells for a positive control (uPA without inhibitor) and a negative control (assay buffer only).
- Add 20 μL of the uPA enzyme solution to each well (except the negative control).
- Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding 160 μL of the pre-warmed chromogenic substrate to each well.
- Immediately begin monitoring the change in absorbance at 405 nm using a microplate reader at 37°C. Readings can be taken every minute for 30-60 minutes.
- Calculate the rate of reaction (V) for each concentration of the inhibitor.
- Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a suitable model to determine the IC₅₀ value.

Conclusion

ZK824190 hydrochloride is a valuable research tool for investigating the role of the uPA system in various physiological and pathological processes. Its selectivity and oral bioavailability make it a compound of interest for further preclinical and potentially clinical development. This guide provides foundational information to support the design and execution of studies involving **ZK824190 hydrochloride**. Researchers are encouraged to consult the primary literature for more specific applications and detailed experimental conditions.



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- To cite this document: BenchChem. [ZK824190 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15576425#zk824190-hydrochloride-cas-number-and-chemical-properties]

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